

Structural Elucidation of Antifungal Agent 68: A Technical Overview

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Compound of Interest

Compound Name: *Antifungal agent 68*

Cat. No.: *B12387658*

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Abstract

Antifungal agent 68 is a promising imidazole-containing compound with demonstrated efficacy against pathogenic fungi, including *Candida* species and *Cryptococcus gattii*. Its primary mechanism of action is the inhibition of ergosterol biosynthesis, a critical pathway for fungal cell membrane integrity. This technical guide provides a comprehensive overview of the known characteristics of **Antifungal agent 68** and outlines the standard methodologies employed for the structural elucidation of such novel antifungal compounds. While specific experimental data for this agent is not publicly available, this document details the established protocols and logical workflows that would be utilized in its structural determination and characterization.

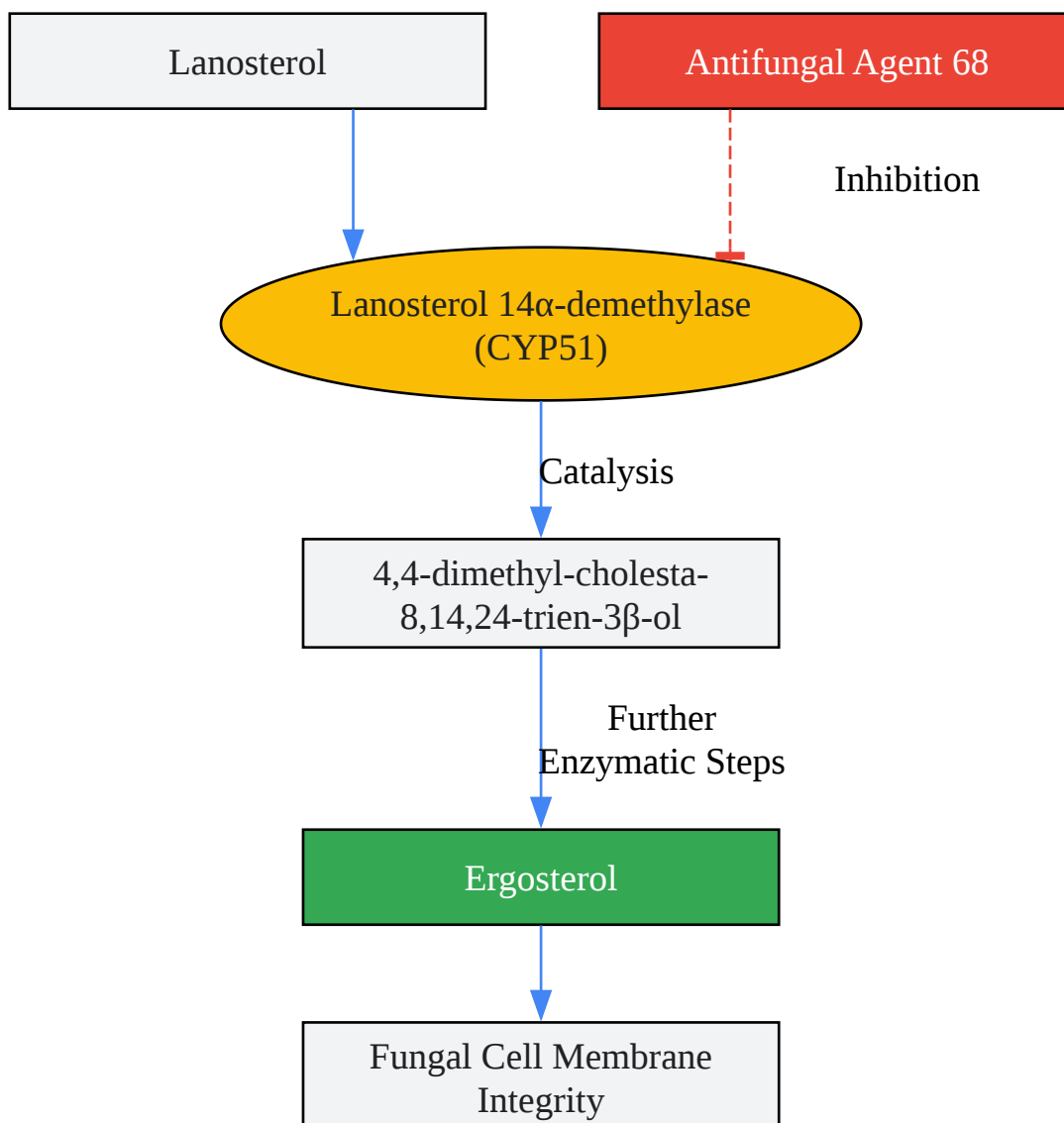
Introduction to Antifungal Agent 68

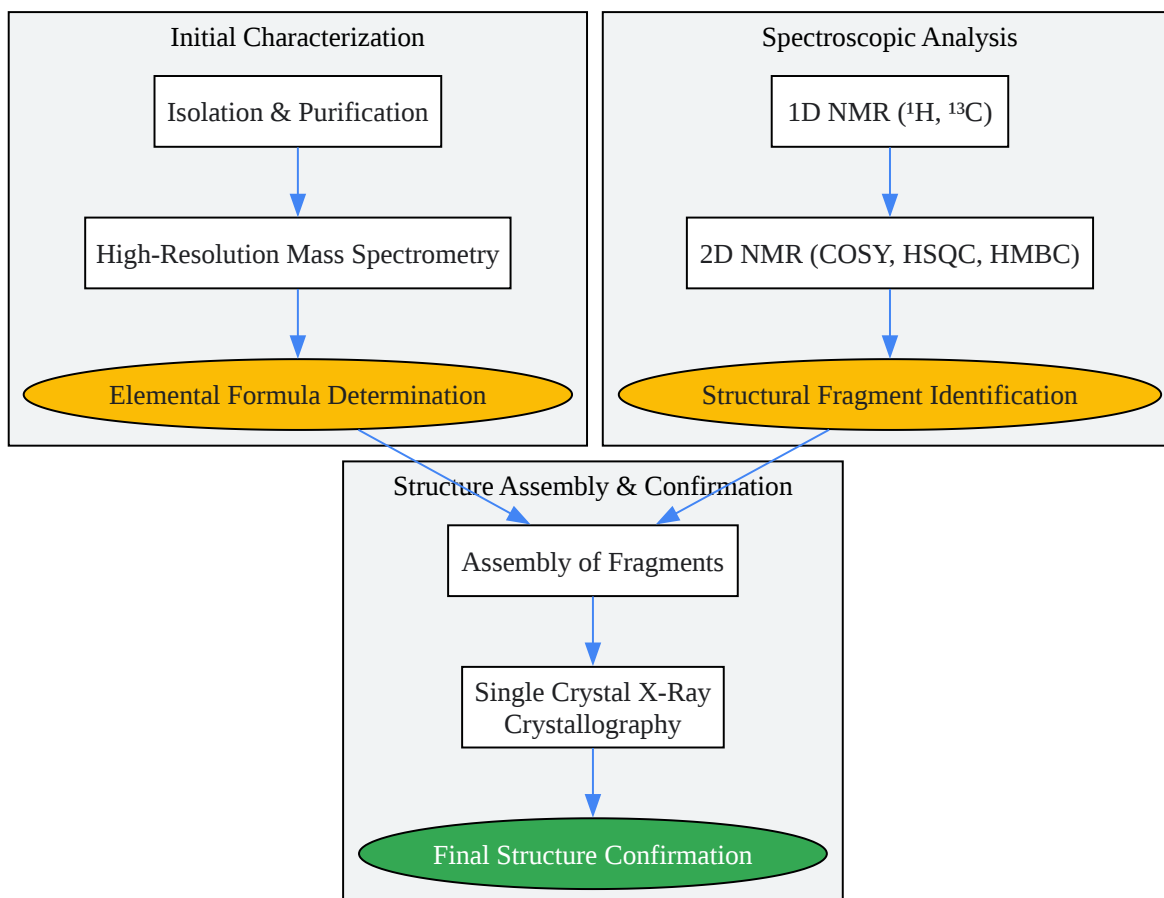
Antifungal agent 68, also referred to as compound 10 in some contexts, has been identified as a potent inhibitor of fungal growth. Its targeted action against the biosynthesis of ergosterol makes it a compound of significant interest in the development of new antifungal therapies. The key identifying information for this agent is summarized in the table below.

Property	Value
Molecular Formula	C ₂₃ H ₂₇ ClN ₂ O ₃ [1]
Molecular Weight	414.93 g/mol [1]
CAS Number	2925307-53-3[1]
Proposed Target	Lanosterol 14 α -demethylase (CYP51)[2]
Mechanism of Action	Inhibition of ergosterol biosynthesis[2]

Proposed Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Antifungal agent 68 is proposed to function by targeting and inhibiting the fungal enzyme lanosterol 14 α -demethylase (CYP51)[2]. This enzyme is a critical component of the ergosterol biosynthesis pathway, which is essential for the formation and integrity of the fungal cell membrane. The imidazole ring of **Antifungal agent 68** is believed to interact with the heme group within the active site of the CYP51 enzyme, disrupting its catalytic activity[2]. This inhibition leads to a depletion of ergosterol and an accumulation of toxic sterol precursors, ultimately compromising the fungal cell membrane and inhibiting cell growth.





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References

- 1. Crystal Structures of Full-Length Lanosterol 14 α -Demethylases of Prominent Fungal Pathogens *Candida albicans* and *Candida glabrata* Provide Tools for Antifungal Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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